An In-depth Technical Guide to (4-tert-Butylphenyl)acetaldehyde

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Compound of Interest

Compound Name:	*2-(4-Tert-butylphenyl)acetaldehyde*
CAS No.:	*109347-45-7*
Cat. No.:	*B035487*

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of (4-tert-Butylphenyl)acetaldehyde (CAS No. 109347-45-7), a key aromatic aldehyde intermediate in the synthesis of pharmaceuticals and fine chemicals. This document elucidates the compound's structural characteristics through detailed analysis of its spectroscopic data, outlines its fundamental physical properties, and provides essential safety and handling protocols. The guide is intended to serve as a critical resource for researchers and professionals engaged in organic synthesis, medicinal chemistry, and materials science, facilitating informed experimental design and promoting safe laboratory practices.

Introduction

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(4-tert-Butylphenyl)acetaldehyde, a substituted aromatic aldehyde, is a versatile building block in organic synthesis. Its unique structural motif, featuring a reactive aldehyde functionality and a sterically hindering tert-butyl group on the phenyl ring, imparts specific reactivity and physical properties that are of significant interest in various chemical applications. This guide aims to consolidate the available technical information on this compound, providing a reliable reference for its use in research and development.

Chemical and Physical Properties

(4-tert-Butylphenyl)acetaldehyde is a colorless liquid at room temperature, characterized by a distinct fruity odor.[1][2] Its core physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{16}O$	[3][4]
Molecular Weight	176.25 g/mol	[3][4]
CAS Number	109347-45-7	[3][5]
Appearance	Colorless liquid	[2]
Odor	Fruity	[2]
Boiling Point	257.8 °C at 760 mmHg	[4]
Density	0.946 g/cm³	[4]
Flash Point	115.6 °C	[4]
Melting Point	Not available	[4]
Refractive Index	Not available	[2]
Solubility	Soluble in alcohol, insoluble in water.	N/A

Spectroscopic Characterization

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A thorough understanding of the spectral properties of (4-tert-Butylphenyl)acetaldehyde is paramount for its identification and quality control in synthetic applications.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR Spectroscopy: The proton NMR spectrum of (4-tert-Butylphenyl)acetaldehyde is expected to exhibit distinct signals corresponding to the different proton environments in the molecule. The aldehydic proton will appear as a triplet at approximately 9.7 ppm due to coupling with the adjacent methylene protons. The aromatic protons will resonate in the range of 7.1-7.4 ppm, showing a characteristic AA'BB' splitting pattern for a 1,4-disubstituted benzene ring. The methylene protons adjacent to the aldehyde group will appear as a doublet around 3.6 ppm. The nine equivalent protons of the tert-butyl group will produce a sharp singlet at approximately 1.3 ppm.

- ^{13}C NMR Spectroscopy: The carbon NMR spectrum will show a signal for the carbonyl carbon of the aldehyde at around 200 ppm. The aromatic carbons will have signals in the 125-150 ppm region, with the ipso-carbon attached to the tert-butyl group showing a distinct chemical shift. The methylene carbon will resonate around 45 ppm, and the carbons of the tert-butyl group will appear at approximately 34 ppm (quaternary) and 31 ppm (methyls).

Infrared (IR) Spectroscopy

The IR spectrum of (4-tert-Butylphenyl)acetaldehyde provides key information about its functional groups.[5] A strong absorption band characteristic of the C=O stretching vibration of the aldehyde is expected around 1725 cm^{-1}. The spectrum will also display C-H stretching vibrations for the aromatic ring (around 3000-3100 cm^{-1}) and the aliphatic portions of the molecule (around 2850-2960 cm^{-1}). The aldehydic C-H bond typically shows two weak bands around 2720 and 2820 cm^{-1}. Aromatic C=C stretching vibrations will appear in the 1450-1600 cm^{-1} region.

Mass Spectrometry

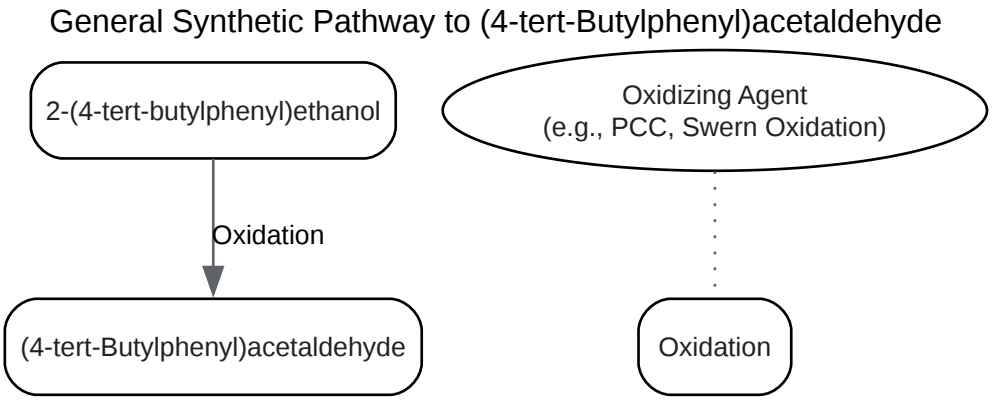
The mass spectrum of (4-tert-Butylphenyl)acetaldehyde will show a molecular ion peak $[M]^+$ at m/z = 176.[1] A prominent fragment is often observed at m/z = 161, corresponding to the loss of a methyl group ($[M-15]^+$) from the tert-butyl substituent.[1] Another significant fragmentation pathway involves the loss of the formyl radical (CHO), leading to a peak at m/z = 147. Alpha-cleavage next to the carbonyl group can result in a fragment at m/z = 43 ($[C_2H_3O]^+$).

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Synthesis

(4-tert-Butylphenyl)acetaldehyde is primarily used as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.[1][2] While specific industrial synthesis routes are proprietary, a general laboratory-scale synthesis can be envisioned through the oxidation of the corresponding primary alcohol, 2-(4-tert-butylphenyl)ethanol.

Diagram: Synthetic Pathway



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Caption: A generalized synthetic route to (4-tert-Butylphenyl)acetaldehyde.

Safety and Handling

(4-tert-Butylphenyl)acetaldehyde is a flammable liquid and may cause skin and eye irritation.[2] It is imperative to handle this chemical in a well-ventilated area, preferably a fume hood, and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

GHS Hazard Statements:

- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]

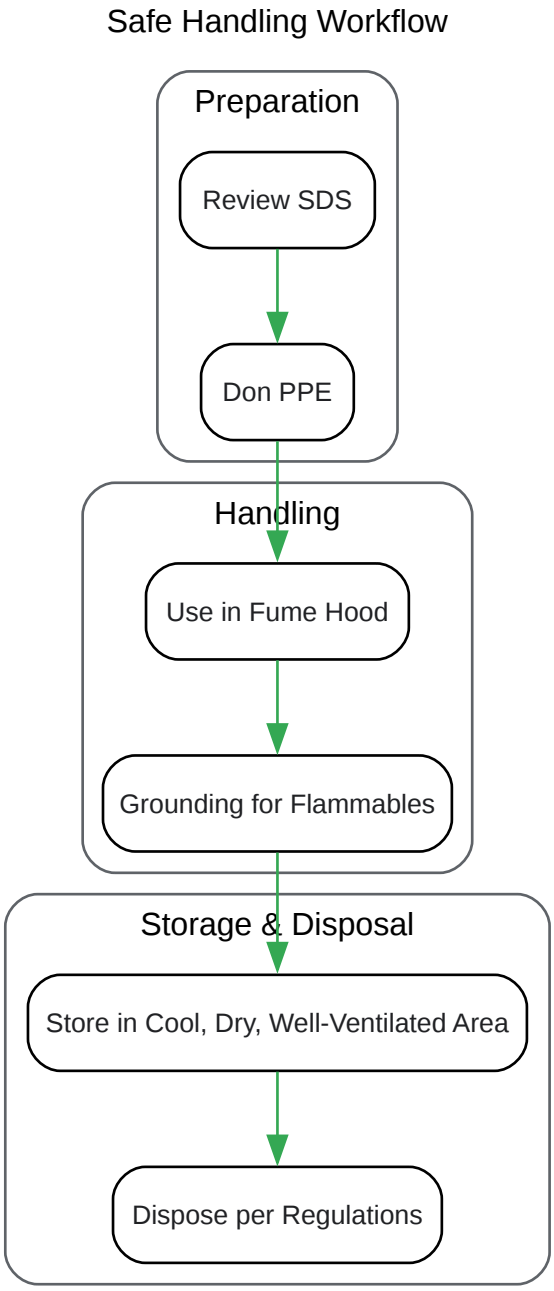
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Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P264: Wash skin thoroughly after handling.[6]
- P271: Use only outdoors or in a well-ventilated area.[6]
- P280: Wear protective gloves/ eye protection/ face protection.[6]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- P312: Call a POISON CENTER or doctor/ physician if you feel unwell.[6]
- P362: Take off contaminated clothing and wash before reuse.[6]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[6]
- P501: Dispose of contents/ container to an approved waste disposal plant.[6]

Diagram: Laboratory Workflow for Safe Handling

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Caption: Recommended workflow for the safe handling of (4-tert-Butylphenyl)acetaldehyde.

Applications

The primary application of (4-tert-Butylphenyl)acetaldehyde is as a crucial intermediate in the synthesis of more complex molecules. Its aldehyde functionality allows for a wide range of chemical transformations, including but not limited to:

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- Reductive amination: to form substituted phenethylamines.
- Wittig and related olefination reactions: to create carbon-carbon double bonds.
- Aldol and other condensation reactions: to build larger molecular scaffolds.
- Oxidation: to produce (4-tert-butylphenyl)acetic acid.
- Reduction: to synthesize 2-(4-tert-butylphenyl)ethanol.

These transformations are fundamental in the development of novel pharmaceutical agents, agrochemicals, and specialty polymers.

Conclusion

(4-tert-Butylphenyl)acetaldehyde is a valuable chemical intermediate with well-defined physical and spectroscopic properties. This guide provides a foundational understanding of this compound, which is essential for its effective and safe utilization in a research and development setting. Adherence to the outlined safety protocols is critical to mitigate potential hazards associated with its handling.

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